

Physical and chemical properties of Acetaldehyde, 2,4-dinitrophenylhydrazone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetaldehyde, 2,4-dinitrophenylhydrazone*

Cat. No.: *B131636*

[Get Quote](#)

An In-depth Technical Guide to **Acetaldehyde, 2,4-dinitrophenylhydrazone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetaldehyde, 2,4-dinitrophenylhydrazone (Acetaldehyde-DNPH) is a crystalline organic compound that is the product of a condensation reaction between acetaldehyde and 2,4-dinitrophenylhydrazine. This reaction is a cornerstone of classical qualitative organic analysis, known as Brady's test, used for the detection of carbonyl functional groups in aldehydes and ketones.^[1] The formation of the brightly colored yellow, orange, or red precipitate of the hydrazone serves as a positive indicator.^[1]

Beyond its qualitative use, Acetaldehyde-DNPH is a critical derivative for the quantitative analysis of acetaldehyde, a volatile organic compound of significant interest in environmental monitoring, food science, and as a potential impurity in pharmaceutical products. Acetaldehyde is classified as a carcinogen and is found in tobacco smoke, industrial emissions, and as a metabolic product.^{[2][3]} The derivatization to its DNPH form enhances its stability and allows for sensitive detection using techniques like High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS).^{[4][5]} This guide provides a comprehensive overview of its physical and chemical properties, spectroscopic data, and detailed experimental protocols relevant to its synthesis and analysis.

Chemical Identity and Structure

Acetaldehyde, 2,4-dinitrophenylhydrazone is systematically named N-[(E)-ethylideneamino]-2,4-dinitroaniline.^[6] The structure consists of an ethylidene group ($=\text{CHCH}_3$) attached to a 2,4-dinitrophenylhydrazine moiety.

- Molecular Formula: $\text{C}_8\text{H}_8\text{N}_4\text{O}_4$ ^[7]
- CAS Number: 1019-57-4^[7]
- Synonyms: Ethanal-2,4-dinitrophenylhydrazone, Acetaldehyde-DNPH^{[7][8]}

Physical and Chemical Properties

The compound exists as a solid powder or crystals. Its physical properties are summarized in the table below. A notable characteristic is the variability in its reported melting point, which is often attributed to the presence of different geometric isomers (E/Z) or crystalline forms, influenced by the preparation and recrystallization conditions.^{[9][10]}

Table 1: Physical Properties of Acetaldehyde, 2,4-dinitrophenylhydrazone

Property	Value	Source(s)
Molecular Weight	224.17 g/mol	[7]
Appearance	Powder or crystals	
Melting Point	165-168 °C	
164 °C	[11]	
154 °C	[7]	
Note: Multiple melting points (147°C, 157°C, 162°C) have been reported, likely due to isomeric differences.	[10]	
Boiling Point	382.5 ± 42.0 °C (Predicted)	[11]
Density	1.47 ± 0.1 g/cm ³ (Predicted)	[11]
Storage Temperature	Room temperature or 2-8°C	[11]

Isomerism

Acetaldehyde-DNPH can exist as E and Z geometric isomers around the C=N double bond. The E-isomer is generally more stable. The presence of acid can catalyze the isomerization between the two forms, leading to an equilibrium mixture.[9] This is a critical consideration for chromatographic analysis, as the isomers may resolve into separate peaks. The equilibrium Z/E isomer ratio for acetaldehyde-2,4-dinitrophenylhydrazine has been reported to be approximately 0.309.[9]

Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and quantification of Acetaldehyde-DNPH.

Table 2: Spectroscopic Properties of Acetaldehyde, 2,4-dinitrophenylhydrazone

Spectroscopic Technique	Key Data	Source(s)
UV-Vis Spectroscopy	λ_{max} (E-isomer): 365 nm	[9]
	λ_{max} (Z-isomer): 360 nm	[9]
Mass Spectrometry (MS)	Molecular Ion (M^+): m/z 224	[12][13]
Infrared (IR) Spectroscopy	Data available from NIST and other databases.	[7][14][15]
Nuclear Magnetic Resonance (NMR)	^1H NMR and ^{13}C NMR spectral data are available.	[14][16]

Experimental Protocols

Synthesis of Acetaldehyde, 2,4-dinitrophenylhydrazone (Brady's Test)

This protocol describes the standard laboratory synthesis, which is also the basis for the qualitative test for aldehydes and ketones.

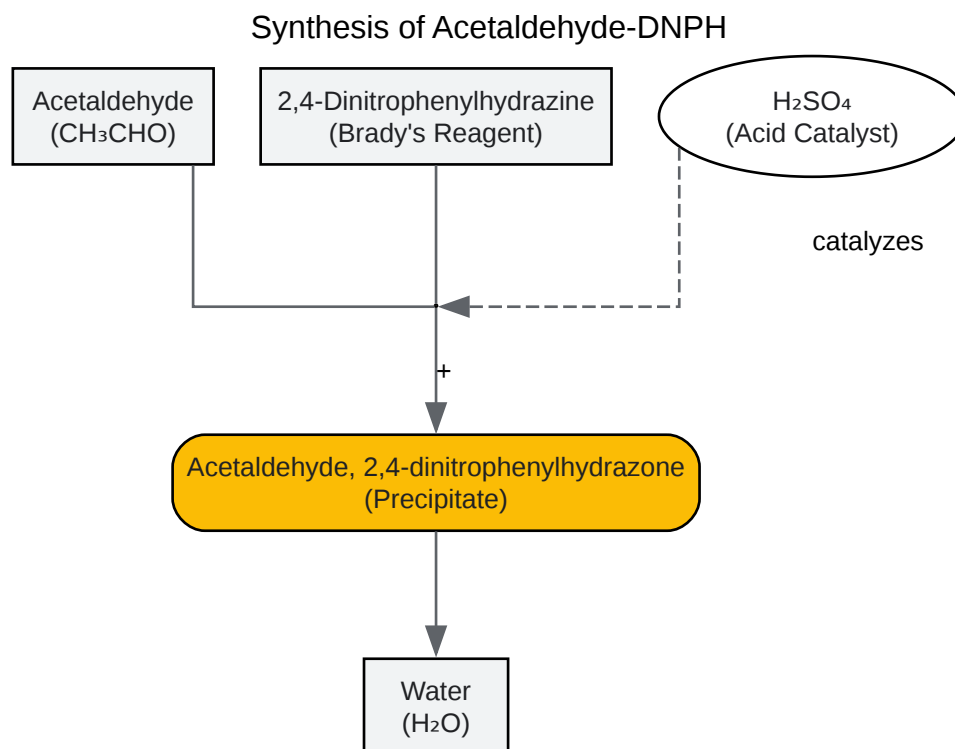
Reagents:

- Acetaldehyde (Ethanal)[17]
- Brady's Reagent: A solution of 2,4-dinitrophenylhydrazine (DNPH) in methanol and concentrated sulfuric acid.[1] Alternatively, a solution can be prepared by dissolving 0.5 g of DNPH in 10 cm³ of concentrated sulfuric acid and carefully adding this to a mixture of 15 cm³ of ethanol and 5 cm³ of deionized water.[17]

Procedure:

- Dissolve a small quantity of acetaldehyde in a suitable solvent like ethanol.
- Add a few drops of Brady's reagent to the acetaldehyde solution.
- Agitate the mixture. The formation of an immediate yellow-to-orange precipitate indicates the presence of acetaldehyde.[17]

- Isolate the solid product (**Acetaldehyde, 2,4-dinitrophenylhydrazone**) by suction filtration.
- Wash the crystals with a small amount of cold ethanol to remove any unreacted starting material.
- The crude product can be purified by recrystallization.



[Click to download full resolution via product page](#)

Caption: Reaction workflow for the synthesis of Acetaldehyde-DNPH.

Purification by Recrystallization

Solvents:

- Ethanol, n-butyl alcohol, or benzene have been reported for recrystallization.^[10]

Procedure:

- Transfer the crude Acetaldehyde-DNPH crystals to an Erlenmeyer flask.

- Add the minimum amount of hot ethanol required to fully dissolve the solid.
- If the solid does not dissolve completely, a small amount of a more polar solvent like ethyl acetate can be added dropwise.[\[18\]](#)
- Allow the solution to cool slowly to room temperature.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by suction filtration.
- Dry the crystals. The melting point can be taken to assess purity. A sharp melting point close to the literature value for the stable isomer (e.g., 165-168 °C) indicates high purity.

Analytical Workflow for Quantification

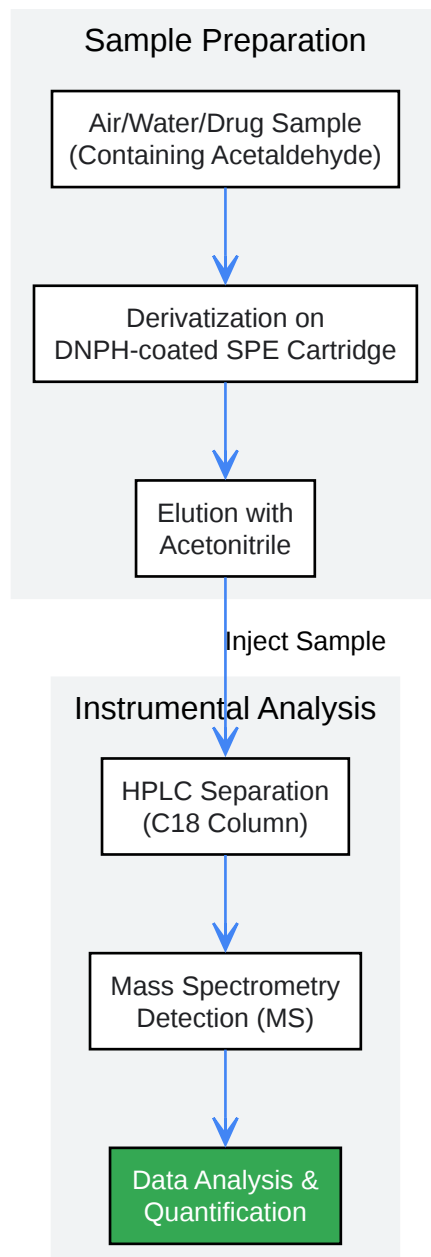
This workflow outlines the typical steps for analyzing acetaldehyde in a sample matrix (e.g., air, water, or a drug product) by derivatizing it to Acetaldehyde-DNPH followed by LC-MS analysis.

[\[4\]](#)

Methodology:

- **Sample Collection/Preparation:** Acetaldehyde from the sample is trapped on a solid-phase extraction (SPE) cartridge coated with 2,4-dinitrophenylhydrazine.[\[4\]](#)[\[19\]](#) The reaction occurs on the cartridge to form the DNPH derivative.
- **Elution:** The formed Acetaldehyde-DNPH is eluted from the cartridge with a suitable solvent, typically acetonitrile.[\[4\]](#)
- **Chromatographic Separation:** The eluent is injected into an HPLC system, often with a C18 column. A mobile phase, such as an acetonitrile-water mixture, is used to separate the Acetaldehyde-DNPH from other components.[\[4\]](#)
- **Detection and Quantification:** The separated derivative is detected by a UV detector (at ~365 nm) or a mass spectrometer.[\[9\]](#) Mass spectrometry provides higher selectivity and sensitivity, monitoring for the characteristic molecular ion at m/z 224.[\[12\]](#)

LC-MS Analytical Workflow for Acetaldehyde



[Click to download full resolution via product page](#)

Caption: General workflow for acetaldehyde analysis via DNPH derivatization.

Safety Information

Acetaldehyde, 2,4-dinitrophenylhydrazone should be handled with appropriate safety precautions in a laboratory setting.

- Hazard Classifications: Acute toxicity (oral).
- GHS Pictograms: GHS07 (Exclamation Mark).
- Hazard Statements: H302 (Harmful if swallowed).
- Precautionary Statements: P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P301 + P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell).

The starting material, 2,4-dinitrophenylhydrazine, is flammable and can be explosive when completely dry.^[17] It should be handled as a wetted powder.^[1] Acetaldehyde is highly flammable, a suspected carcinogen, and an irritant.^{[2][17]} All manipulations should be performed in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 2,4-Dinitrophenylhydrazine - Wikipedia [en.wikipedia.org]
2. Acetaldehyde | CH₃CHO | CID 177 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. ACETALDEHYDE 2,4-DINITROPHENYLHYDRAZONE Two Chongqing Chemdad Co. , Ltd [chemdad.com]
4. Trace analysis of carbonyl compounds by liquid chromatography-mass spectrometry after collection as 2,4-dinitrophenylhydrazine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
5. researchgate.net [researchgate.net]
6. Acetaldehyde-2,4-dinitrophenylhydrazone | LGC Standards [lgcstandards.com]
7. Acetaldehyde, (2,4-dinitrophenyl)hydrazone [webbook.nist.gov]
8. veeprho.com [veeprho.com]
9. chromatographyonline.com [chromatographyonline.com]
10. ttu-ir.tdl.org [ttu-ir.tdl.org]

- 11. ACETALDEHYDE 2,4-DINITROPHENYLHYDRAZONE | 1019-57-4 [chemicalbook.com]
- 12. researchgate.net [researchgate.net]
- 13. Acetaldehyde, (2,4-dinitrophenyl)hydrazone [webbook.nist.gov]
- 14. Ethanal-2,4-dinitrophenylhydrazone | C8H8N4O4 | CID 5367495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. ACETALDEHYDE 2,4-DINITROPHENYLHYDRAZONE(1019-57-4) IR Spectrum [chemicalbook.com]
- 16. ACETALDEHYDE 2,4-DINITROPHENYLHYDRAZONE(1019-57-4) 1H NMR spectrum [chemicalbook.com]
- 17. edu.rsc.org [edu.rsc.org]
- 18. m.youtube.com [m.youtube.com]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of Acetaldehyde, 2,4-dinitrophenylhydrazone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131636#physical-and-chemical-properties-of-acetaldehyde-2-4-dinitrophenylhydrazone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com